

Personal protective equipment for handling Enhydrin chlorohydrin

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Compound of Interest

Compound Name: Enhydrin chlorohydrin

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Essential Safety and Handling Guide for Ethylene Chlorohydrin

For researchers, scientists, and drug development professionals, ensuring safe handling of hazardous chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling Ethylene Chlorohydrin (also known as 2-Chloroethanol), a flammable and highly toxic compound. Adherence to these protocols is critical to minimize risks and ensure a safe laboratory environment.

Physicochemical and Hazard Data

A summary of key quantitative data for Ethylene Chlorohydrin is presented below for easy reference. This information is critical for risk assessment and planning.

Property	Value
Molecular Formula	C2H5ClO
Molecular Weight	80.51 g/mol
Appearance	Clear Liquid
Odor	Petroleum distillates
Boiling Point	129 - 130 °C / 264.2 - 266 °F
Melting Point	-63 °C / -81.4 °F
Flash Point	55 °C / 131 °F
Autoignition Temperature	425 °C / 797 °F
Vapor Pressure	6.6 mbar @ 20 °C
Density	1.200 g/cm ³
Water Solubility	Miscible
Flammability Limits	Lower: 5 Vol% Upper: 16 Vol%

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure.^{[1][2]}

The minimum required PPE for handling Ethylene Chlorohydrin includes:

- **Eye and Face Protection:** Chemical safety goggles and a face shield are required to protect against splashes and vapors.^{[3][4]}
- **Skin Protection:** A chemical-resistant suit or lab coat, along with appropriate gloves, is essential.^[3] It is recommended to use chemical-resistant gloves.^[3] Contaminated clothing should be removed immediately and washed before reuse.^{[5][6][7]}
- **Respiratory Protection:** All handling of Ethylene Chlorohydrin must be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[4][5][6]} If there is a risk of inhalation, a government-approved respirator or a self-contained breathing apparatus (SCBA) must be worn.^{[4][5][6]}

- Footwear: Closed-toe, chemical-resistant safety footwear is required to protect against spills.
[\[1\]](#)

Experimental Protocols and Handling Procedures

Handling:

- Use Ethylene Chlorohydrin only under a chemical fume hood.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Wear all prescribed personal protective equipment.[\[5\]](#)[\[6\]](#)
- Avoid breathing mists or vapors.[\[5\]](#)[\[6\]](#)
- Do not allow the chemical to come into contact with eyes, skin, or clothing.[\[5\]](#)[\[6\]](#)
- Do not ingest the substance.[\[5\]](#)[\[6\]](#)
- Employ spark-proof tools and explosion-proof equipment due to the flammable nature of the chemical.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Keep the container away from heat, sparks, open flames, and hot surfaces.[\[5\]](#)[\[6\]](#)
- Ground and bond the container and receiving equipment to prevent static discharge.[\[5\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[6\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area designated as a flammables area.[\[5\]](#)[\[6\]](#)
- Keep away from heat, sparks, and flames.[\[5\]](#)[\[6\]](#)
- Store in a locked-up area.[\[5\]](#)[\[6\]](#)
- Incompatible materials to avoid include bases, metals, and strong acids.[\[5\]](#)[\[6\]](#)

Emergency and Disposal Plans

First-Aid Measures:

- Inhalation: If inhaled, immediately move the victim to fresh air and keep them at rest in a comfortable breathing position. Call a poison center or doctor immediately.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with water or shower. Call a poison center or doctor immediately.[\[5\]](#)[\[6\]](#)
- Eye Contact: Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes. Immediate medical attention is required.[\[5\]](#)[\[7\]](#)
- Ingestion: If swallowed, rinse the mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[\[5\]](#)[\[7\]](#)

Fire-Fighting Measures:

- Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam to extinguish a fire.[\[5\]](#)[\[6\]](#)
- Water mist can be used to cool closed containers.[\[5\]](#)[\[6\]](#)
- Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[\[5\]](#)[\[6\]](#)
- Containers may explode when heated.[\[5\]](#)[\[6\]](#)
- Thermal decomposition can release irritating and toxic gases such as carbon monoxide, carbon dioxide, phosgene, and hydrogen chloride gas.[\[5\]](#)[\[6\]](#)

Spill and Leak Procedures:

- In case of a spill, wear a self-contained breathing apparatus and a protective suit.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Evacuate personnel to safe areas and remove all sources of ignition.[\[6\]](#)[\[7\]](#)
- Ventilate the area.

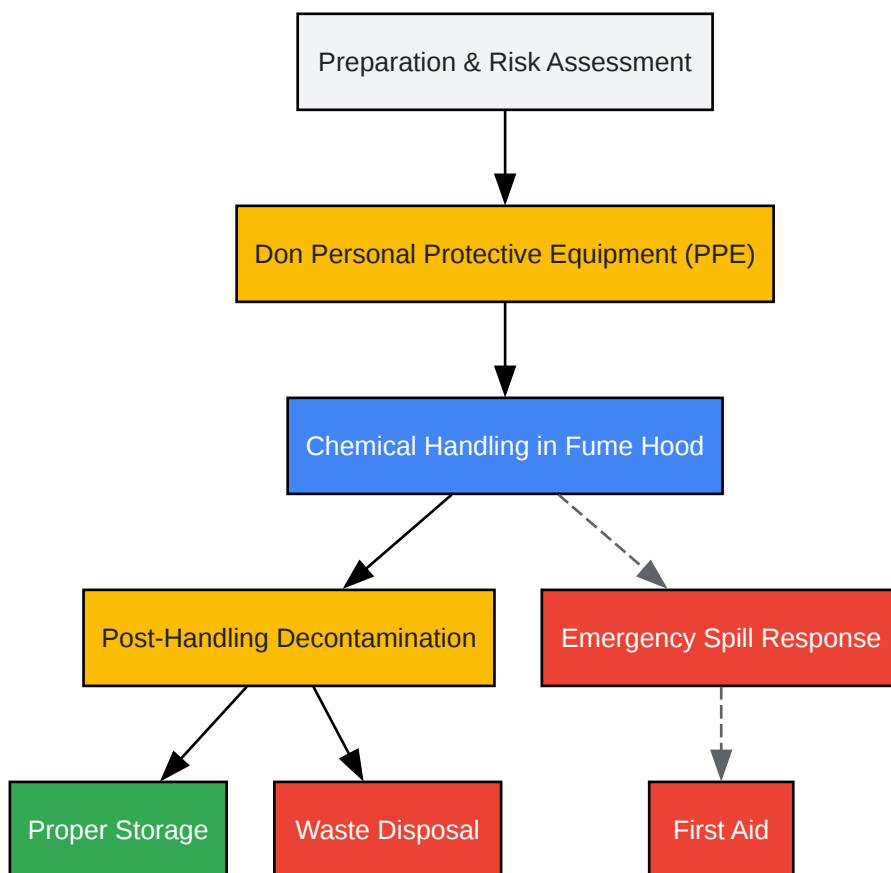
- Soak up the spill with an inert absorbent material and place it in suitable, closed containers for disposal.[5][6]
- Use spark-proof tools and explosion-proof equipment during cleanup.[5][6]

Disposal:

- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5][6]
- Avoid release to the environment.[5][6][7]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of Ethylene Chlorohydrin, from preparation to disposal.



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Caption: Logical workflow for the safe handling of Ethylene Chlorohydrin.

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